Structural Analysis and Confirmation of 2,6-Dimethoxypyridine-3-sulfonyl Chloride

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Compound of Interest

Compound Name:	*2,6-Dimethoxypyridine-3-sulfonyl chloride*
CAS No.:	*1895027-51-6*
Cat. No.:	*B2960468*

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Introduction: **2,6-Dimethoxypyridine-3-sulfonyl chloride** ($C_7H_8ClNO_4S$) is a heterocyclic organic compound of significant interest in medicinal chemistry and drug development. It serves as a crucial intermediate for synthesizing a range of pharmacologically active molecules. The precise three-dimensional structure and purity of this reagent are paramount, as they directly influence the stereochemistry, yield, and impurity profile of subsequent synthetic steps. The molecule's core features—an electron-rich dimethoxypyridine ring and a highly reactive sulfonyl chloride group—necessitate a multi-technique approach for unambiguous structural verification. The sulfonyl chloride moiety is particularly susceptible to hydrolysis, demanding careful handling in anhydrous conditions during analysis.[1][2]

This guide provides a comprehensive framework for the definitive structural elucidation of **2,6-Dimethoxypyridine-3-sulfonyl chloride**, grounded in established analytical principles. We will explore not just the "how" but the "why" behind the selection of each technique, ensuring a self-validating and robust analytical workflow.

Molecular Architecture and Analytical Implications

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The structure of **2,6-Dimethoxypyridine-3-sulfonyl chloride** presents distinct features that are leveraged for its characterization. The two methoxy groups (electron-donating) and the sulfonyl chloride group (electron-withdrawing) create a unique electronic environment on the pyridine ring, which is directly observable in spectroscopic data.

Fig. 1: Structure of **2,6-Dimethoxypyridine-3-sulfonyl chloride**.

A Validated Workflow for Structural Confirmation

A hierarchical approach is essential for efficient and definitive analysis. We begin with rapid functional group identification, proceed to detailed structural mapping, and conclude with the absolute confirmation of atomic connectivity and spatial arrangement. This workflow ensures that each step logically builds upon the last, creating a self-validating cascade of evidence.

Fig. 2: Hierarchical workflow for structural analysis.

Infrared (IR) Spectroscopy: Functional Group Fingerprinting

IR spectroscopy serves as the first line of analytical evidence, providing rapid confirmation of the key sulfonyl chloride functional group.[1] The presence of strong, characteristic absorption bands for the S=O bonds is a critical diagnostic indicator.

Causality of Experimental Choice: This technique is chosen for its speed and specificity for the SO_2Cl moiety. Its confirmation provides immediate confidence that the desired transformation has occurred before committing to more time-intensive analyses.

Key Diagnostic Peaks for Confirmation:

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Functional Group	Vibration Mode	Expected Wavenumber (cm^{-1})	Intensity
Sulfonyl Chloride (SO_2)	**Asymmetric S=O Stretch**	**1375–1410**	**Strong**
Sulfonyl Chloride (SO_2)	Symmetric S=O Stretch	1185–1204	Strong
C-O-C (Methoxy)	Stretch	~1250 and ~1050	Strong

| Aromatic C=C | Stretch | ~1600–1450 | Medium-Weak |

Data sourced from typical ranges for sulfonyl chlorides and aromatic ethers.[1][3]

Experimental Protocol: ATR-FTIR

- Environment: Ensure the experiment is conducted in a low-humidity environment or under a nitrogen purge to prevent sample hydrolysis.
- Sample Preparation: Place a small, representative sample (a single drop or a few milligrams of solid) directly onto the diamond crystal of the Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: Collect the spectrum over a range of 4000–600 cm^{-1}. A background scan of the clean ATR crystal should be run immediately prior to the sample scan.
- Analysis: Identify the strong S=O stretching bands in the 1410-1160 cm^{-1} region to confirm the presence of the sulfonyl chloride group.[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy: Unambiguous Structural Mapping

NMR spectroscopy is the most powerful technique for elucidating the precise connectivity of atoms in the molecule.[1] Both ^{1}H and ^{13}C NMR provide a detailed map of the carbon-hydrogen framework.

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Causality of Experimental Choice: NMR provides unambiguous information on the number and chemical environment of protons and carbons. The predictable chemical shifts and coupling patterns arising from the substituted pyridine ring allow for a confident assignment of the structure.

Predicted ^{1}H and ^{13}C NMR Data

The electron-donating methoxy groups and the electron-withdrawing sulfonyl chloride group create a distinct pattern of shielding and deshielding on the pyridine ring protons.

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Analysis	Predicted Chemical Shift (δ, ppm)	Multiplicity	Assignment	Rationale
^{1}H NMR	~8.0–8.2	Doublet	H-4	Deshielded by adjacent SO_2Cl group.
~7.0–7.2	Doublet	H-5	Less deshielded proton on the ring.	
~4.1	Singlet (3H)	OCH_3 at C-2		
~4.0	Singlet (3H)	OCH_3 at C-6		
^{13}C NMR	~165	Quaternary	C-2	Attached to electron-donating OCH_3.
~163	Quaternary	C-6	Attached to electron-donating OCH_3.	
~140	Tertiary	C-4	Deshielded by adjacent SO_2Cl.	
~125	Quaternary	C-3	Attached to SO_2Cl group.	
~110	Tertiary	C-5	Shielded carbon.	
~55	Primary	OCH_3	Typical methoxy carbon shift.	
~54	Primary	OCH_3	Typical methoxy carbon shift.	

Note: Predicted shifts are estimates based on standard substituent effects on pyridine rings.[4]

Experimental Protocol: NMR Analysis

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- Sample Preparation: Accurately weigh 5-10 mg of the compound into a clean, dry NMR tube. Add ~0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$). The use of an anhydrous grade of solvent is critical.
- Instrumentation (e.g., 300 MHz):
  - ^1H NMR: Acquire data using a standard single-pulse experiment. Ensure sufficient acquisition time (2-4 seconds) and a relaxation delay of 1-2 seconds.
  - ^{13}C NMR: Acquire data using a proton-decoupled pulse program to obtain singlets for all carbon atoms.
- Data Processing: Process the data using appropriate Fourier transformation, phasing, and baseline correction. Integrate the ^1H NMR signals to confirm proton ratios.

Mass Spectrometry (MS): Molecular Weight and Isotopic Verification

Mass spectrometry provides the molecular weight of the compound and offers structural clues through its fragmentation pattern. For **2,6-Dimethoxypyridine-3-sulfonyl chloride**, the most crucial diagnostic feature is the isotopic signature of chlorine.

Causality of Experimental Choice: MS directly confirms the elemental composition through the molecular weight. The presence of chlorine provides a definitive isotopic pattern (^{35}Cl:^{37}Cl ≈ 3:1) that acts as an internal validation of the structure.[1]

Key Features in the Mass Spectrum:

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Ion	m/z (Mass-to-Charge)	Significance
$[M]^+$	**237/239**	Molecular Ion Peak: **The presence of two peaks with an intensity ratio of approximately 3:1 is definitive proof of one chlorine atom.**
$[M-Cl]^+$	202	Loss of the chlorine atom.

| $[M-SO_2Cl]^+$ | 138 | Loss of the sulfonyl chloride group, leaving the dimethoxypyridine fragment. |

Calculated for isotopes ^{35}Cl and ^{12}C, ^{1}H, ^{16}O, ^{32}S.[5]

Experimental Protocol: GC-MS with Electron Impact (EI)

- Sample Preparation: Prepare a dilute solution of the sample (~1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- GC Conditions: Use a standard capillary column (e.g., RTX-5MS). Set the injector temperature to 280°C and use a temperature program that ramps from 50°C to 300°C to ensure volatilization.[6]
- MS Conditions: Use electron impact (EI) ionization at 70 eV. Set the mass detector to scan a range from m/z 50 to 400.[6]
- Analysis: Examine the spectrum for the molecular ion peak and its characteristic M+2 isotope pattern. Analyze the fragmentation pattern to corroborate the proposed structure.

Single-Crystal X-ray Diffraction: The Gold Standard

For absolute and unequivocal structural confirmation, single-crystal X-ray diffraction is the definitive technique. It provides a three-dimensional model of the molecule, detailing precise bond lengths, bond angles, and intermolecular interactions in the solid state.[7]

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Causality of Experimental Choice: While spectroscopic methods provide powerful evidence for a proposed structure, only X-ray crystallography provides direct, unambiguous proof of atomic connectivity and stereochemistry.[7] This is the ultimate validation required in regulatory and developmental settings.

Experimental Protocol: Crystal Growth and Data Collection

- Crystal Growth:
  - Dissolve the purified compound in a minimal amount of a suitable solvent (e.g., dichloromethane, ethyl acetate).
  - Use a slow evaporation or vapor diffusion technique. For vapor diffusion, place the solution in a small vial inside a larger, sealed jar containing a less polar "anti-solvent" (e.g., hexane).[8]
  - Allow the system to stand undisturbed for several days until suitable single crystals form.
- Crystal Selection and Mounting: Select a well-formed, clear crystal (ideally 0.1-0.3 mm in each dimension) under a microscope and mount it on a goniometer head.[7]
- Data Collection: Place the mounted crystal on the diffractometer. A full sphere of diffraction data is collected by rotating the crystal in a stream of X-rays.
- Structure Solution and Refinement: The collected data is used to solve the crystal structure, yielding a model that can be refined to provide the final atomic coordinates, bond lengths, and angles.[9]

Integrated Data Analysis and Final Confirmation

The true power of this multi-technique approach lies in the integration of all data points. Each technique validates the others, building an unassailable case for the structure of **2,6-Dimethoxypyridine-3-sulfonyl chloride**.

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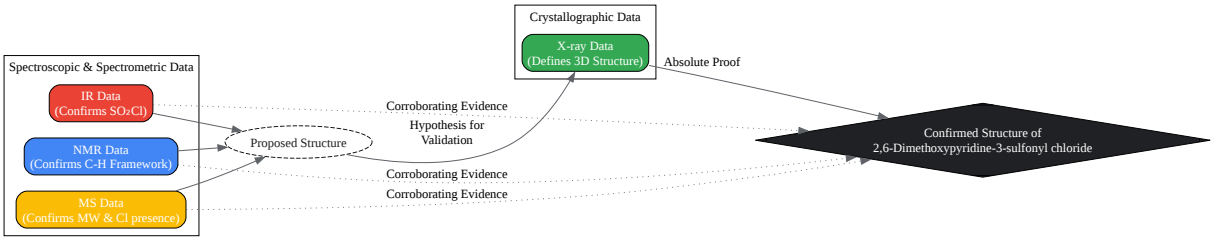

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Fig. 3: Convergence of analytical data for structural validation.

By systematically applying IR, NMR, and MS, a confident structural hypothesis is formed. This hypothesis is then unequivocally proven by single-crystal X-ray diffraction. The combined, consistent results from these orthogonal techniques provide the highest level of scientific rigor for the structural confirmation of **2,6-Dimethoxypyridine-3-sulfonyl chloride**, ensuring the quality and reliability of this critical reagent in the drug development pipeline.

References

- A Researcher's Guide to Characterizing Sulfonyl Chlorides: A Comparative Overview of Analytical Techniques. Benchchem.
- Mass Spectrometry of Sulfonic Acids and Their Derivatives | Request PDF. ResearchGate.
- IR, NMR and MS of a Sulfonyl Chloride compound. ACD/Labs.
- Mass Spectra of Some Sulfinate Esters and Sulfones. Canadian Journal of Chemistry.
- 2,6-Dimethoxypyridine(6231-18-1) 1H NMR spectrum. ChemicalBook.
- 2,6-Dimethoxypyridine | C7H9NO2 | CID 80378. PubChem.
- Crystal structure of 2-[(dichloromethane)sulfonyl]pyridine. National Institutes of Health (NIH).
- **2,6-dimethoxypyridine-3-sulfonyl chloride** (C7H8ClNO4S). PubChemLite.

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- A continuous flow investigation of sulfonyl chloride synthesis using N-chloroamides: optimization, kinetics and mechanism. Royal Society of Chemistry.
- 2,6-Dimethylpyridine N-oxide(1073-23-0) 1H NMR spectrum. ChemicalBook.
- Pyridine-3-sulfonyl chloride Safety Data Sheet. Jubilant Ingrevia Limited.
- Pyridine-3-sulfonyl chloride. AK Scientific, Inc..
- Stability of Heteroaromatic Sulfonyl Chlorides and Fluorides. ResearchGate.
- X-Ray Crystallography, Hirshfeld Surface Analysis, and Molecular Docking Studies of Two Sulfonamide Derivatives. MDPI.
- SCIENTIFIC COMMITTEE ON CONSUMER PRODUCTS SCCP Opinion on 2,6-Dimethoxy-3,5-pyridinediamine HCl. European Commission.
- 6-Methoxypyridine-3-sulfonyl chloride | C6H6ClNO3S | CID 22344709. PubChem.
- Synthesis method of pyridine-3-sulfonyl chloride. Google Patents.
- Method for detecting content of pyridine-3-sulfonyl chloride. Patsnap.
- 2,6-Dimethoxypyridine 6231-18-1 wiki. Guidechem.
- Getting crystals your crystallographer will treasure: a beginner's guide. Michigan State University.
- 6-Methoxypyridine-3-sulfonyl chloride. CymitQuimica.
- Detection of pyridine derivatives by SABRE hyperpolarization at zero field. National Institutes of Health (NIH).
- Synthesis of Several Substituted Pyridine-3-Sulfonyl Chlorides, -Sulfonic Acids, and -Sulfonyl Amides. ResearchGate.
- 2,6-Dimethoxypyridine 98% 6231-18-1. Sigma-Aldrich.
- NMR study of 1,4-dihydropyridine derivatives endowed with long alkyl and functionalized chains. SciELO.
- X-Ray Crystallographic Studies in A Series of Substituted (Fluorinated) 2-(2-Pyridyl)Quinolines. ResearchGate.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. CAS 312300-42-8: 6-Methoxy-3-pyridinesulfonyl chloride [cymitquimica.com]

- 3. acdlabs.com [acdlabs.com]
- 4. scielo.br [scielo.br]
- 5. PubChemLite - 2,6-dimethoxypyridine-3-sulfonyl chloride (C7H8ClNO4S) [pubchemlite.lcsb.uni.lu]
- 6. rsc.org [rsc.org]
- 7. www2.chemistry.msu.edu [www2.chemistry.msu.edu]
- 8. mdpi.com [mdpi.com]
- 9. Crystal structure of 2-[(dichloromethane)sulfonyl]pyridine - PMC [pmc.ncbi.nlm.nih.gov]

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